

# An In-depth Technical Guide to 5-Methylisophthalic Acid (CAS 499-49-0)

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## Compound of Interest

Compound Name: 5-Methylisophthalic acid

Cat. No.: B1293911

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## Introduction

**5-Methylisophthalic acid**, also known as uvitic acid, is an aromatic dicarboxylic acid with the chemical formula  $C_9H_8O_4$ .<sup>[1]</sup> It is a white to off-white crystalline solid at room temperature and is characterized by a benzene ring substituted with two carboxylic acid groups at positions 1 and 3, and a methyl group at position 5.<sup>[1]</sup> This compound serves as a valuable building block in various chemical syntheses, particularly in the production of specialty polymers, resins, and as an intermediate in the synthesis of pharmaceuticals and flame-retardant materials.<sup>[2]</sup> Its rigid structure and the presence of two carboxylic acid functional groups make it a key component in the development of metal-organic frameworks (MOFs). This guide provides a comprehensive overview of the core properties, experimental protocols, and relevant workflows for **5-Methylisophthalic acid**.

## Core Properties

The physical and chemical properties of **5-Methylisophthalic acid** are summarized in the tables below for easy reference and comparison.

### Table 1: General and Physical Properties

Property	Value	Source(s)
CAS Number	499-49-0	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	5-methylbenzene-1,3-dicarboxylic acid	<a href="#">[5]</a> <a href="#">[6]</a>
Synonyms	Uvitic acid, 5-Methyl-1,3-benzenedicarboxylic acid	<a href="#">[5]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Molecular Weight	180.16 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Appearance	White to off-white crystalline powder/solid	<a href="#">[1]</a> <a href="#">[8]</a>
Melting Point	299-303 °C (lit.)	<a href="#">[3]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Solubility	Sparingly soluble in water	<a href="#">[1]</a>
pKa	3.60 ± 0.10 (Predicted)	<a href="#">[1]</a>

**Table 2: Spectroscopic and Analytical Data**

Property	Value	Source(s)
InChI	1S/C <sub>9</sub> H <sub>8</sub> O <sub>4</sub> /c1-5-2-6(8(10)11)4-7(3-5)9(12)13/h2-4H,1H3,(H,10,11)(H,12,13)	<a href="#">[3]</a> <a href="#">[6]</a>
InChIKey	PMZBHPUNQNKBOA-UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[6]</a>
SMILES	<chem>CC1=CC(=CC(=C1)C(=O)O)C(=O)O</chem>	<a href="#">[3]</a> <a href="#">[6]</a>
Mass Spectrometry	Major peaks at m/z 180, 163, 135	<a href="#">[6]</a>

**Table 3: Safety and Hazard Information**

Hazard Statement	GHS Classification	Source(s)
H315	Causes skin irritation	[6][9]
H319	Causes serious eye irritation	[6][9]
H335	May cause respiratory irritation	[6][9]
Signal Word	Warning	[3][9]
Personal Protective Equipment (PPE)	Dust mask (type N95, US), eyeshields, gloves	[3][9]

## Experimental Protocols

Detailed methodologies for key experiments related to the characterization of **5-Methylisophthalic acid** are provided below.

### Protocol 1: Determination of Melting Point

This protocol describes a general method for determining the melting point of **5-Methylisophthalic acid** using a capillary melting point apparatus.

Materials:

- **5-Methylisophthalic acid** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp)
- Spatula
- Mortar and pestle (optional, for fine powder)

Procedure:

- Sample Preparation: Ensure the **5-Methylisophthalic acid** sample is dry and finely powdered. If necessary, gently grind the crystals in a mortar and pestle.

- **Capillary Tube Filling:** Press the open end of a capillary tube into the powdered sample. A small amount of the solid should enter the tube.
- **Packing the Sample:** Tap the sealed end of the capillary tube gently on a hard surface to pack the solid down to the bottom. The packed sample height should be 2-3 mm.
- **Apparatus Setup:** Place the filled capillary tube into the sample holder of the melting point apparatus.
- **Heating:** Begin heating the apparatus. For an unknown sample, a rapid heating rate can be used to determine an approximate melting range. For a more accurate measurement, heat rapidly to about 15-20 °C below the expected melting point, then reduce the heating rate to 1-2 °C per minute.
- **Observation and Recording:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting point range is reported as T1-T2. For pure **5-Methylisophthalic acid**, this range is expected to be narrow.

## Protocol 2: Purity Analysis by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general reversed-phase HPLC method for assessing the purity of **5-Methylisophthalic acid**.

Instrumentation and Reagents:

- HPLC system with a UV detector
- C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid or Formic acid (for mobile phase acidification)

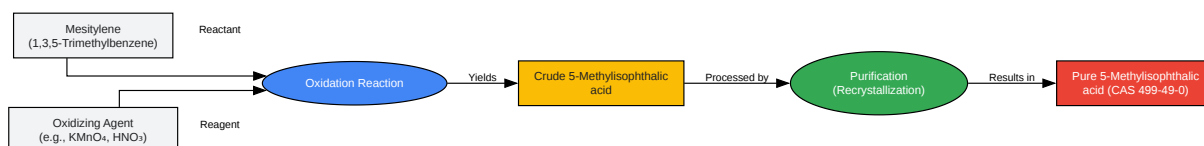
- **5-Methylisophthalic acid** standard (high purity)
- Sample of **5-Methylisophthalic acid** for analysis

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase consisting of a mixture of acetonitrile and water, acidified with a small amount of phosphoric acid or formic acid (e.g., 0.1%). A common starting point is a gradient elution from a lower to a higher concentration of acetonitrile to ensure separation of potential impurities with different polarities.
- Standard Solution Preparation: Prepare a stock solution of the high-purity **5-Methylisophthalic acid** standard at a known concentration (e.g., 1 mg/mL) in a suitable solvent (e.g., a mixture of acetonitrile and water).
- Sample Solution Preparation: Prepare a solution of the **5-Methylisophthalic acid** sample to be analyzed at approximately the same concentration as the standard solution.
- Chromatographic Conditions (Example):
  - Flow Rate: 1.0 mL/min
  - Injection Volume: 10  $\mu$ L
  - Column Temperature: Ambient or controlled (e.g., 30  $^{\circ}$ C)
  - Detection Wavelength: 254 nm (or a wavelength determined by UV-Vis scan of the standard)
- Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- Data Interpretation: Compare the chromatogram of the sample to that of the standard. The purity of the sample can be calculated based on the area of the main peak corresponding to **5-Methylisophthalic acid** relative to the total area of all peaks. Impurities will appear as separate peaks.

## Logical Workflow Visualization

As no specific biological signaling pathways involving **5-Methylisophthalic acid** are well-documented in publicly available literature, the following diagram illustrates a logical workflow for its synthesis via the oxidation of mesitylene, a common laboratory-scale preparation method.



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Caption: Synthesis workflow for **5-Methylisophthalic acid**.

This guide provides a foundational understanding of **5-Methylisophthalic acid** for professionals in research and development. The provided data and protocols are intended to facilitate its effective use and characterization in scientific applications.

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